

Navigating the Synthesis and Handling of N-Boc-Dolaproine-Methyl: A Technical Guide

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Compound of Interest

Compound Name: *N-Boc-dolaproine-methyl*

Cat. No.: *B11762180*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling protocols for **N-Boc-dolaproine-methyl**, a key building block in the synthesis of complex pharmaceutical agents. Due to the limited availability of specific safety data for **N-Boc-dolaproine-methyl**, this guide extrapolates information from its parent compound, N-Boc-dolaproine, and general principles of laboratory chemical safety. It is imperative that all handling of this compound is conducted by trained personnel in a controlled laboratory setting.

Compound Identification and Properties

While specific experimental data for **N-Boc-dolaproine-methyl** is not readily available, the properties of the closely related N-Boc-dolaproine provide a valuable reference point.

Property	Value (for N-Boc-dolaproine)	Reference
Molecular Formula	C ₁₄ H ₂₅ NO ₅	[1]
Molecular Weight	287.35 g/mol	[1]
Appearance	Solid or light yellow oily substance	[2][3]
Storage Temperature	Refrigerator (2-8°C)	[2][3]
Purity	Typically ≥95%	[2][4]

Hazard Identification and GHS Classification

N-Boc-dolaproine is classified with the following hazards according to the Globally Harmonized System (GHS). It is prudent to assume **N-Boc-dolaproine-methyl** carries similar risks.[1]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation
Acute Toxicity, Oral	4	H302: Harmful if swallowed

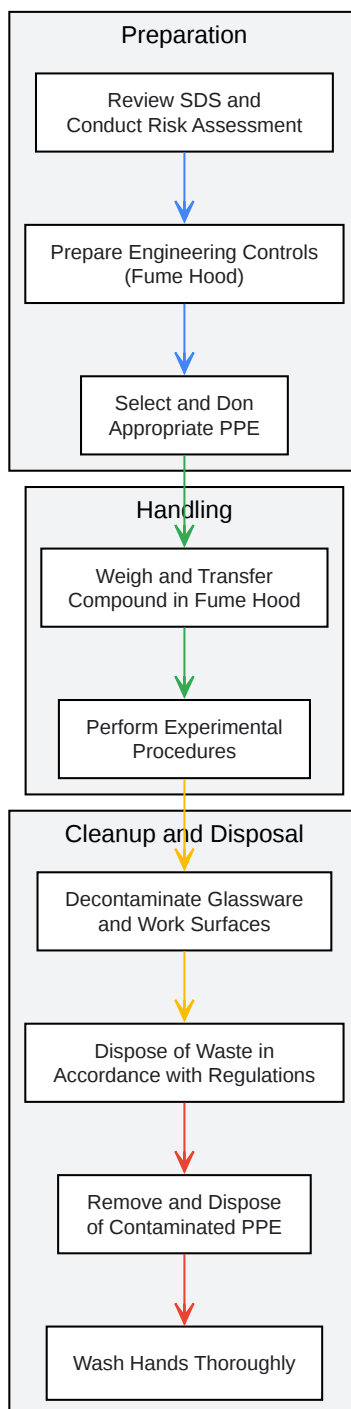
Signal Word: Warning[2]

Hazard Pictograms:

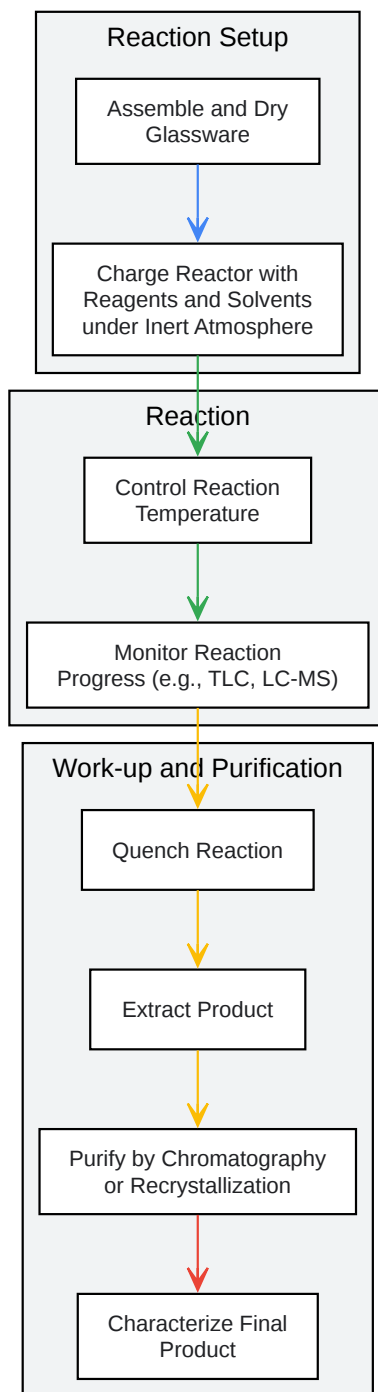
Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **N-Boc-dolaproine-methyl** is crucial to minimize exposure and ensure laboratory safety. The following workflow outlines the essential steps for safe handling.

General Laboratory Safety Workflow for Handling Chemical Compounds



General Synthetic Protocol Workflow

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